

Calteridol calcium in cellular calcium signaling studies

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Compound Focus: Calteridol calcium

CAS No.: 121915-83-1

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Overview of Calcium Signaling

Calcium ions (Ca^{2+}) function as a universal second messenger, regulating a diverse array of cellular processes including **muscle contraction**, **neuronal transmission**, **fertilization**, **gene transcription**, **cell proliferation**, and **apoptosis** [1] [2] [3]. The resting cytoplasmic concentration of Ca^{2+} is maintained around **100 nM**, which is vastly lower than the extracellular concentration. This gradient allows for rapid and transient signaling events when Ca^{2+} enters the cytoplasm from extracellular spaces or internal stores like the **endoplasmic reticulum (ER)** and **mitochondria** [1] [4] [2].

Key Pathways and Molecular Players

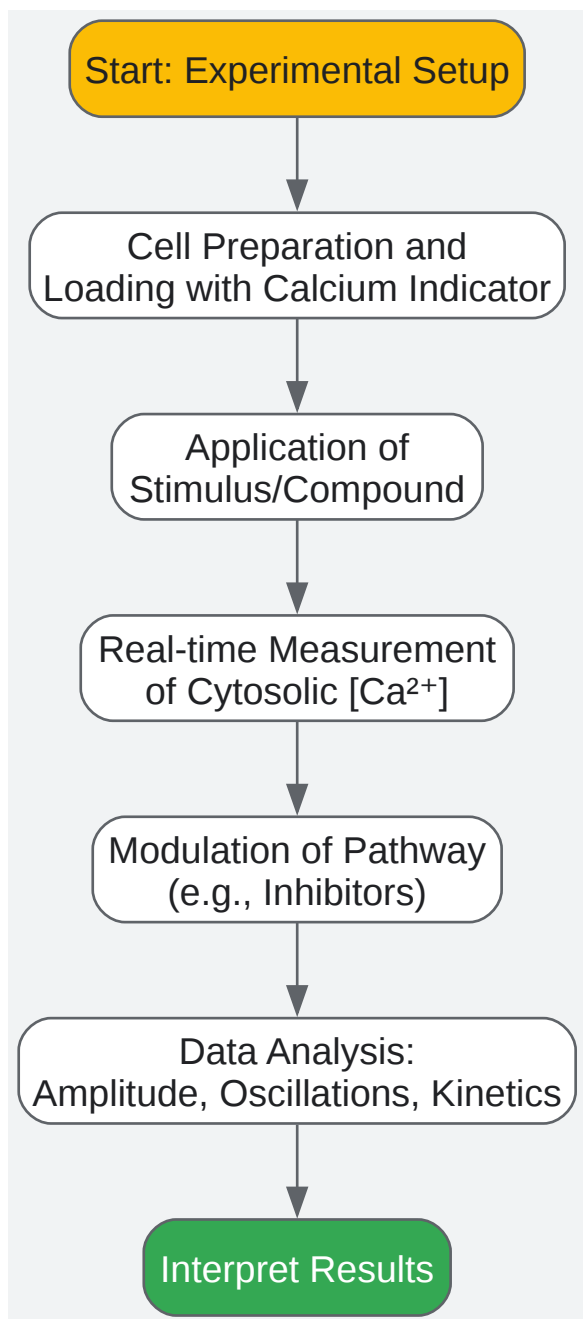
The most common pathway leading to a rise in cytoplasmic Ca^{2+} is the **Phospholipase C (PLC) pathway** [1] [3]. The table below summarizes the key components involved in calcium signaling.

| Component | Role in Calcium Signaling |
|-----------------------|---|
| Phospholipase C (PLC) | Activated by GPCRs or RTKs; hydrolyzes PIP_2 to produce IP_3 and DAG [1] [2]. |

| Component | Role in Calcium Signaling |
|---|--|
| Inositol 1,4,5-trisphosphate (IP ₃) | Binds to IP ₃ receptors on the ER, triggering release of Ca ²⁺ into the cytoplasm [1] [5]. |
| Store-Operated Channels (SOCs) | Open when ER Ca ²⁺ stores are depleted, allowing Ca ²⁺ influx from outside the cell [1]. |
| Mitochondrial Calcium Uniporter (MCU) | Complex on the inner mitochondrial membrane that allows mitochondria to take up Ca ²⁺ [4]. |
| Calmodulin (CaM) | Key Ca ²⁺ -sensing protein that, when bound to Ca ²⁺ , activates enzymes like CaMKs [1] [2]. |

Experimental Workflow for Calcium Signaling Studies

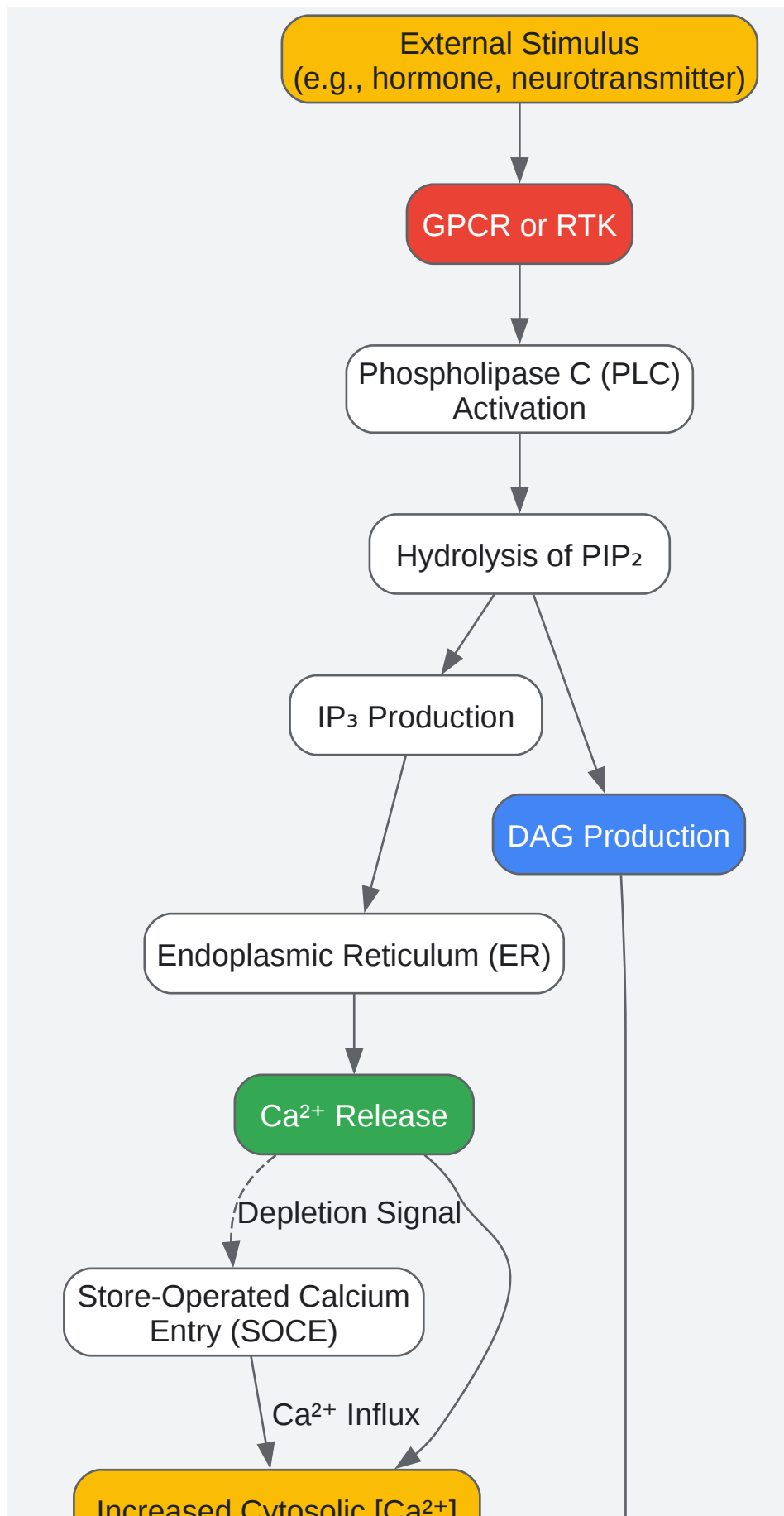
The following diagram outlines a generalized workflow for studying calcium signaling, which can be adapted for specific compounds.

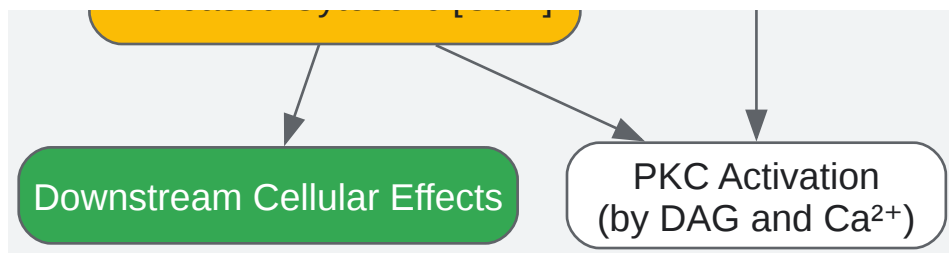


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Calcium Signaling Pathway

To provide context for where a tool compound might act, the core calcium signaling pathway is illustrated below.





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Suggestions for Locating Specific Information on Calteridol Calcium

Since specific data on "**Calteridol calcium**" was not available in the search, here are some practical steps you can take to find the required technical details:

- **Check Manufacturer Documentation:** The most reliable source for application notes and detailed protocols is the company that manufactures or sells "**Calteridol calcium**". Search their website for technical data sheets, product inserts, and application guides.
- **Search Specialized Databases:** Use academic and scientific databases like **PubMed, Google Scholar, and Scopus**. Search for the exact compound name in the title or abstract of research papers. You can also search by its specific chemical name or CAS Registry Number if known.
- **Review Related Calcium Imaging Studies:** Even if you cannot find studies on this specific compound, reviewing methodologies for other chemical Ca^{2+} indicators (e.g., Fura-2, Fluo-4) can provide a solid foundation for developing your own protocols [6].

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References

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